

# CAY10599: Technical Specifications & Experimental Guide[1]

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: CAY10599

Cat. No.: B8054773

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## Executive Summary

**CAY10599** is a high-affinity, selective agonist for the nuclear receptor PPAR

(EC

= 0.05

M).[1][2] Unlike non-selective agonists that may activate PPAR

or PPAR

at physiological concentrations, **CAY10599** maintains significant selectivity (80-fold over PPAR

and >200-fold over PPAR

).[1] It is primarily utilized in metabolic disease research, specifically for investigating insulin sensitization, adipocyte differentiation, and anti-inflammatory signaling pathways.

## Chemical Identity & Physicochemical Properties

Accurate molecular characterization is critical for stoichiometry calculations in assay preparation.[1]

## Core Specifications

Property	Specification
Product Name	CAY10599
CAS Number	1143573-33-4
Molecular Formula	C H NO
Molecular Weight	591.7 Da
Formulation	Crystalline Solid
Purity	98%
	299 nm

## Structural Identification

- Formal Name: 2-[[1-[3-[4-([1,1'-biphenyl]-4-ylcarbonyl)-2-propylphenoxy]propyl]-1,2,3,4-tetrahydro-5-quinolinyl]oxy]-2-methyl-propanoic acid[1][2][3]
- SMILES:CCCC1cc(ccc1OCCCN1CCCC2c(OC(C)(C)C(O)=O)cccc12)C(=O)c1ccc(cc1)-c1ccccc1

## Solubility Profile

Understanding the solubility limits is essential to prevent compound precipitation during cell treatments.[1]

Solvent	Solubility Limit	Notes
DMSO	~25 mg/mL	Recommended for stock solutions.[1]
Ethanol	~25 mg/mL	Alternative organic stock.[1][2][3]
DMF	~25 mg/mL	Suitable for specific chemical syntheses.[1]
PBS (pH 7.2)	< 100 g/mL	Critical: Do not dissolve directly in aqueous buffers.[1]

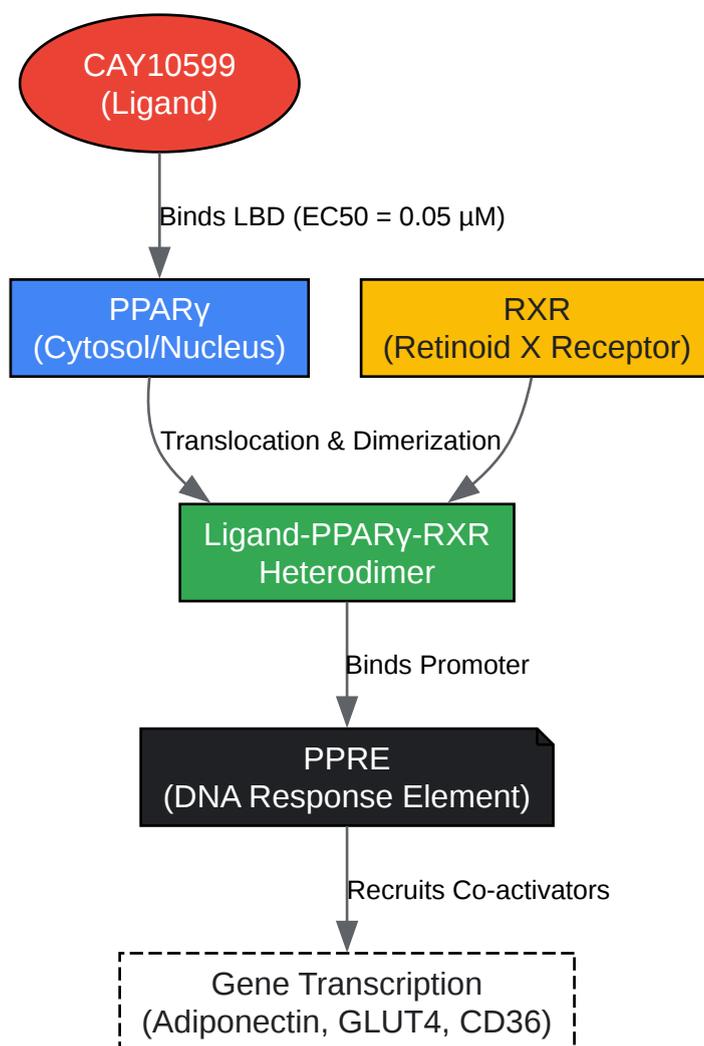
## Mechanism of Action: PPAR Activation

**CAY10599** functions as a ligand for the ligand-binding domain (LBD) of PPAR

[1] Upon binding, it induces a conformational change that facilitates the release of co-repressors (e.g., NCoR) and the recruitment of co-activators (e.g., PGC-1).

## Signaling Pathway Visualization

The following diagram illustrates the canonical pathway activated by **CAY10599**, leading to the transcription of insulin-sensitizing genes.[1]



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Figure 1: Mechanism of Action.[1] **CAY10599** binds PPAR

, promoting heterodimerization with RXR and subsequent binding to Peroxisome Proliferator Response Elements (PPRE).

## Experimental Protocols: Handling & Reconstitution

Expert Insight: The most common cause of experimental variability with lipophilic compounds like **CAY10599** is "silent precipitation"—where the compound crashes out of solution upon addition to aqueous media, reducing the effective concentration.[1]

### Protocol A: Preparation of Stock Solution (10 mM)

- Calculate Mass: To prepare 1 mL of a 10 mM stock, weigh 5.92 mg of **CAY10599**.<sup>[1]</sup>
- Solvent Choice: Add 1 mL of high-grade anhydrous DMSO. Avoid Ethanol for long-term storage due to evaporation.<sup>[1]</sup>
- Dissolution: Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
- Storage: Aliquot into light-protective amber vials (to prevent UV degradation) and store at -20°C. Stable for >1 year.

## Protocol B: Cell Culture Treatment (Self-Validating System)

To treat cells at a final concentration of 1

M without precipitation:

- Intermediate Dilution: Dilute the 10 mM DMSO stock 1:100 in culture media without serum first. This creates a 100

M working solution.

- Validation Step: Inspect this tube against a light source.<sup>[1][4]</sup> If cloudy, the compound has precipitated.<sup>[1]</sup>
- Final Dilution: Add the 100

M working solution to the cell culture plate (containing serum-media) to reach the final 1

M concentration.

- Result: Final DMSO concentration is 0.01%, which is non-toxic to most cell lines.<sup>[1]</sup>

## Workflow Visualization



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Figure 2: Validated reconstitution workflow to ensure solubility and precise dosing.

## Biological Applications & Key Findings

### Selectivity Profile

**CAY10599** is a tool compound used to distinguish PPAR

effects from other isoforms.[\[1\]](#)

- PPAR

: EC

= 0.05

M[\[1\]](#)[\[2\]](#)

- PPAR

: EC

= 3.99

M (Selectivity Ratio: ~80)[\[1\]](#)

- PPAR

: EC

> 10.0

M (Selectivity Ratio: >200)[\[1\]](#)

## Key Studies

- Adipogenesis: In 3T3-L1 preadipocytes, **CAY10599** induces differentiation into mature adipocytes, evidenced by lipid accumulation and upregulation of FABP4 and Adipoq.[\[1\]](#)
- Myogenesis: Research using C2C12 myoblasts demonstrated that PPAR

activation (using **CAY10599**) works synergistically with cyclic stretch to facilitate myogenesis, highlighting its role in mechanotransduction pathways [2].[1]

## References

- Chang, Y. C., et al. (2009).[1] Cyclic stretch facilitates myogenesis in C2C12 myoblasts and rescues thiazolidinedione-inhibited myotube formation.[1] *Journal of Applied Physiology*, 107(5), 1617-1625.[1]
- Lu, Y., et al. (2009).[1] Design and structural analysis of novel pharmacophores for potent and selective peroxisome proliferator-activated receptor gamma agonists. *Journal of Medicinal Chemistry*, 52(8), 2618-2622.[1][2] [[Link](#)]

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## Sources

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- To cite this document: BenchChem. [CAY10599: Technical Specifications & Experimental Guide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8054773#molecular-weight-and-formula-of-cay10599>]

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### Contact

Address: 3281 E Guasti Rd

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